

# Application Note: Titrimetric Determination of Magnesium in Esomeprazole Magnesium

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Compound of Interest		
Compound Name:	Esomeprazole magnesium salt	
Cat. No.:	B1139132	Get Quote

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### Introduction

Esomeprazole magnesium is the S-isomer of omeprazole, a proton pump inhibitor widely used in the treatment of acid-related gastrointestinal disorders. The accurate determination of magnesium content is a critical quality control parameter for this active pharmaceutical ingredient (API). While compendial methods often specify atomic absorption spectrometry, a simple, cost-effective, and equally reliable alternative is the complexometric titration with ethylenediaminetetraacetic acid (EDTA).[1] This application note provides a detailed protocol for the titrimetric determination of magnesium in esomeprazole magnesium, supported by validation data.

The method is based on the formation of a stable, water-soluble complex between magnesium ions (Mg<sup>2+</sup>) and EDTA at an alkaline pH.[1] The endpoint of the titration is detected using Eriochrome Black T as an indicator, which changes color from wine-red to blue when all the magnesium ions have been complexed by EDTA.

# Experimental Protocols Reagent Preparation

a. 0.1 M EDTA Solution:



- Weigh approximately 37.2 g of disodium edetate (Na<sub>2</sub>EDTA·2H<sub>2</sub>O) and transfer it to a 1000 mL volumetric flask.
- Add about 800 mL of deionized water and stir until the solid is completely dissolved.
- Make up the volume to 1000 mL with deionized water and mix thoroughly.
- Standardize the solution against a primary standard zinc or calcium carbonate solution.
- b. Ammonia-Ammonium Chloride Buffer (pH 10):
- Dissolve 5.4 g of ammonium chloride in 20 mL of deionized water.
- Add 20 mL of concentrated ammonium hydroxide solution.
- Dilute to 100 mL with deionized water.
- c. Eriochrome Black T Indicator Solution:
- Dissolve 200 mg of Eriochrome Black T and 2 g of hydroxylamine hydrochloride in methanol to make 50 mL of solution.[1]
- d. 0.1 M Zinc Sulfate Solution (for back-titration, if necessary):
- Weigh approximately 28.75 g of zinc sulfate heptahydrate (ZnSO₄·7H₂O) and dissolve it in deionized water.
- Dilute to 1000 mL in a volumetric flask.
- Standardize against the prepared 0.1 M EDTA solution.

## Sample Preparation and Titration Procedure

- Accurately weigh about 500 mg of esomeprazole magnesium and transfer it to a 250 mL
   Erlenmeyer flask.[1]
- Dissolve the sample in 50 mL of methanol.[1]
- Add 5 mL of ammonium hydroxide solution and mix.[1]



- Add 3 mL of the ammonia-ammonium chloride buffer (pH 10).[1]
- Add a known excess volume of standardized 0.1 M EDTA solution (e.g., 30.0 mL).[1]
- Add 1-2 drops of Eriochrome Black T indicator solution. The solution will turn blue.[1]
- Titrate the excess EDTA with a standardized 0.1 M zinc sulfate solution until the color changes from blue to violet.[1]
- Perform a blank titration by following the same procedure without the esomeprazole magnesium sample.
- Calculate the percentage of magnesium in the sample.

### Calculation

The percentage of magnesium can be calculated using the following formula:

#### Where:

- Vb = volume (mL) of zinc sulfate consumed in the blank titration
- Vs = volume (mL) of zinc sulfate consumed in the sample titration
- M EDTA = Molarity of the EDTA solution
- a.w. of Mg = Atomic weight of magnesium (24.305 g/mol)
- Wt = Weight of the esomeprazole magnesium sample (mg) on an anhydrous basis

## **Data Presentation**

The following tables summarize the validation data for the titrimetric determination of magnesium in esomeprazole magnesium.

Table 1: Linearity of the Titrimetric Method



Concentration (mg)	Measured Amount (mg)
20	19.8
30	30.2
40	40.1
50	49.9
Correlation Coefficient (r²)	0.9996

Table 2: Accuracy of the Titrimetric Method

Supplier	USP Method (% Mg)	Titration Method (% Mg)	Accuracy (%)
1	3.39	3.43	101.2
2	3.39	3.37	99.4
3	3.49	3.41	97.7

Table 3: Precision of the Titrimetric Method

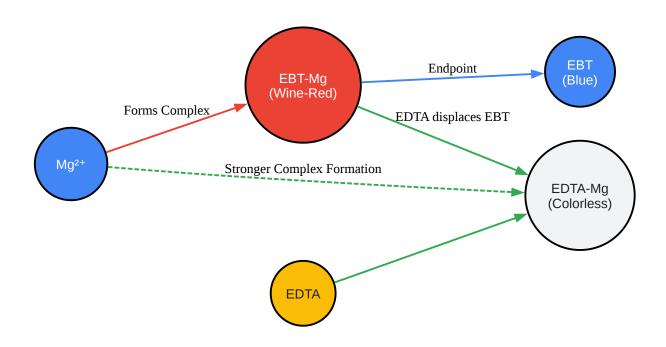
Level	Magnesium Content (%) - Day 1/Analyst 1	Magnesium Content (%) - Day 2/Analyst 2
50% (250 mg)	3.39	3.41
100% (500 mg)	3.39	3.36
150% (750 mg)	3.39	3.40
Mean	3.39	3.39
% RSD (Intra-day)	0.00	0.74
% RSD (Inter-day)	\multicolumn{2}{c	}{0.00}

# **Mandatory Visualization**



# Preparation Sample Preparation: Weigh ~500mg Esomeprazole Mg Dissolve in Methanol **Reagent Addition:** Add NH4OH, Buffer (pH 10), Excess 0.1M EDTA Titration Add Eriochrome Black T Indicator (Blue Color) Titrate with 0.1M ZnSO4 Calculation **Endpoint Detection: Perform Blank Titration** Color change from Blue to Violet Calculate % Magnesium





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## References

- 1. Development and Validation of Simple Titrimetric Method for the Determination of Magnesium Content in Esomeprazole Magnesium - PMC [pmc.ncbi.nlm.nih.gov]
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